

application of Imazosulfuron in rice paddy weed management research

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Compound of Interest

Compound Name: Imazosulfuron

Cat. No.: B037595

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Application Notes: Imazosulfuron in Rice Paddy Weed Management

Introduction **Imazosulfuron** is a sulfonylurea herbicide utilized for the selective, post-emergence control of a wide range of weeds in rice paddies.[1][2] Its primary application targets annual and perennial broadleaf weeds and sedges.[3] As a versatile herbicide, it can be applied both pre-emergence and post-emergence, offering flexibility in weed management strategies.[2] The herbicide is absorbed through the foliage and roots of the weeds, allowing it to control both emerged and submerged species.[1]

Mechanism of Action **Imazosulfuron** functions by inhibiting the acetolactate synthase (ALS) enzyme (EC 4.1.3.18), which is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in susceptible plants.[1][4] This inhibition disrupts essential protein synthesis and cell division, leading to the cessation of growth and eventual death of the target weeds.[1][2] Effects are typically visible within a few days, with complete weed death occurring within 2 to 4 weeks.[2]

Spectrum of Activity and Efficacy **Imazosulfuron** has demonstrated high efficacy against several problematic weeds in rice cultivation. It is particularly effective against sedges and broadleaf weeds.

- **Effective Control:** Studies show excellent control ($\geq 93\%$) of hemp sesbania (*Sesbania herbacea*) and yellow nutsedge (*Cyperus esculentus*) when applied early post-emergence

(EPOST) or pre-flood (PREFLD).[4][5]

- Dominant Weeds: In transplanted rice, it effectively controls dominant weeds such as *Echinochloa colona*, *Cyperus iria*, and *Monochoria vaginalis*. [6]
- Dosage Response: The efficacy of **Imazosulfuron** is dose-dependent, with higher application rates generally resulting in better weed control. For instance, increasing the dose from 15 to 50 g a.i./ha significantly decreased weed density and dry weight. [6]

Crop Safety and Yield When used according to recommendations, **Imazosulfuron** exhibits good selectivity in rice, with no significant phytotoxicity or injury observed. [4][5]

- Yield Impact: Rice yields in plots treated with **Imazosulfuron**-containing programs (ranging from 6,630 to 8,130 kg/ha) have been found to be comparable to standard herbicide programs and significantly higher than in untreated plots. [4][5]
- Application Timing: In transplanted rice, application at 5 days after transplanting (DAT) has been shown to be effective without harming the crop. [6][7]
- Environmental Factors: Factors such as transplanting depth and water management can influence rice plant safety. Deeper transplanting (e.g., 3cm) can mitigate potential phytotoxicity under conditions of water leaching. [8]

Tank Mixtures and Herbicide Programs To achieve broad-spectrum weed control, **Imazosulfuron** is often incorporated into herbicide programs and used in tank mixtures.

- Common Tank Mix Partners: It can be effectively mixed with herbicides such as clomazone, propanil, or quinclorac to control a wider range of weeds, including grasses. [4][5]
- Sequential Application: A common program involves a pre-emergence application of an **Imazosulfuron** mixture followed by a post-emergence or pre-flood application of other herbicides. [4] For example, **Imazosulfuron** plus clomazone (PRE) followed by quinclorac plus propanil (EPOST) has proven effective. [4][5]

Data Presentation

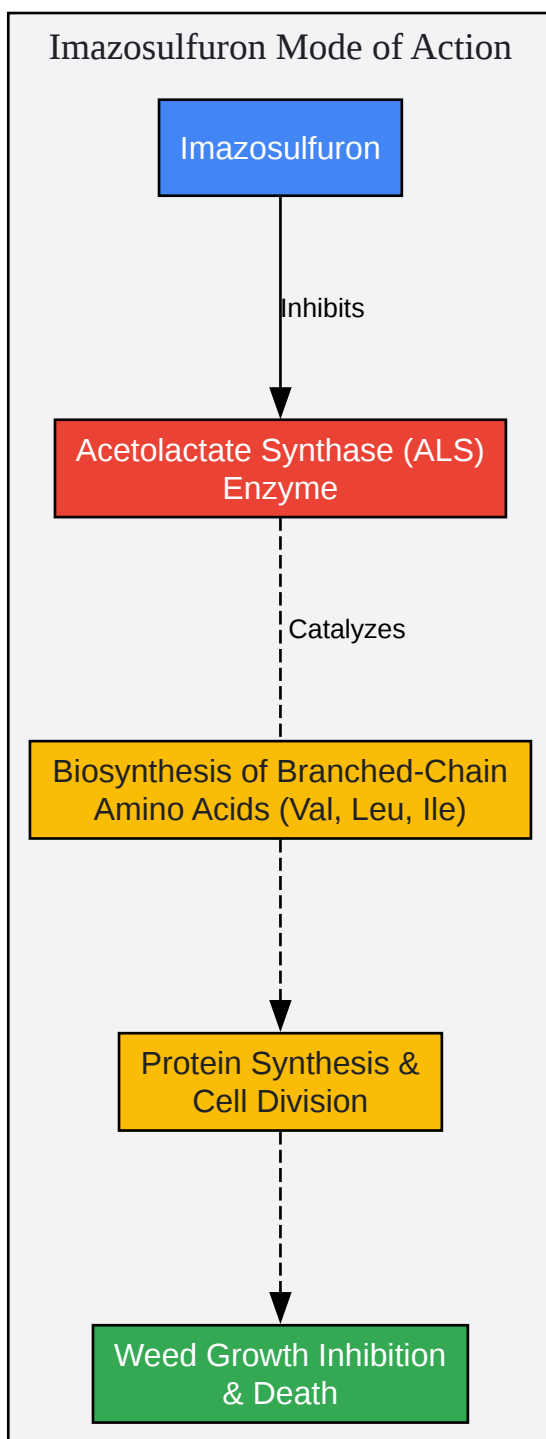
Table 1: Efficacy of **Imazosulfuron** on Key Rice Paddy Weeds

Weed Species	Application Rate (g a.i./ha)	Application Timing	Weed Control Efficacy (%)	Reference
Hemp Sesbania (Sesbania herbacea)	224 - 336	EPOST or PREFLD	≥93%	[4] [5]
Yellow Nutsedge (Cyperus esculentus)	224 - 336	EPOST or PREFLD	≥93%	[4] [5]
Echinochloa colona	50	5 DAT	Effective Control	[6]
Cyperus iria	50	5 DAT	Effective Control	[6]
Monochoria vaginalis	50	5 DAT	Effective Control	[6]
Broadleaf Signalgrass (Urochloa platyphylla)	224 - 336	PRE, EPOST, or PREFLD	Similar control across timings	[4]
Barnyardgrass (Echinochloa crus-galli)	224 - 336	PRE, EPOST, or PREFLD	Similar control across timings	[4]

Table 2: Impact of **Imazosulfuron** Application on Rice Yield

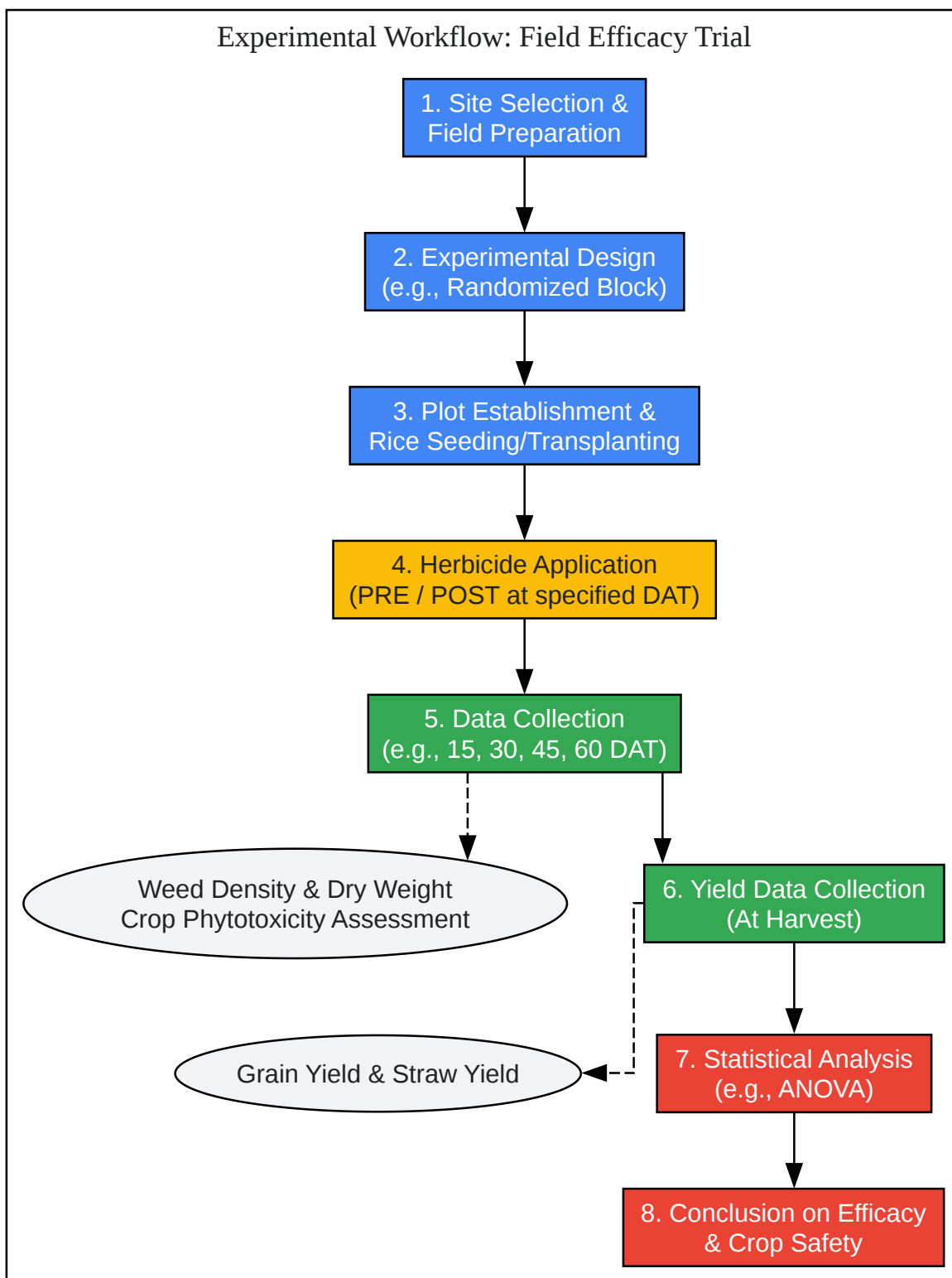
Treatment Program	Application Rate (g a.i./ha)	Rice Grain Yield	Comparison	Reference
Imazosulfuron (various programs)	N/A	6,630 - 8,130 kg/ha	Similar to standard program (7,240 kg/ha)	[4][5]
Imazosulfuron	50	3.8 - 3.9 t/ha	Statistically at par with hand weeding (4.2 t/ha) and weed-free plots (4.4 t/ha)	[6]
Imazosulfuron 1% GR + Pretilachlor 8%	100 + 800	N/A	At par with weed-free check for enhancing grain yield	[9]
Imazosulfuron 10% SC	100	N/A	Increased grain and straw yields; no statistical divergence from hand weeding twice	[7][10]

Mandatory Visualizations



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Caption: Mechanism of action pathway for the herbicide **Imazosulfuron**.



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Caption: A typical experimental workflow for an **Imazosulfuron** field trial.

Experimental Protocols

Protocol 1: Field Efficacy and Crop Safety Assessment of Imazosulfuron

1. Objective: To evaluate the efficacy of different dosages and application timings of **Imazosulfuron** for weed control in transplanted or drill-seeded rice and to assess its phytotoxicity to the rice crop.

2. Materials:

- Certified rice seeds (variety adapted to the local region).
- **Imazosulfuron** formulation (e.g., 10% SC or 1% GR).
- Other herbicides for standard checks or tank mixtures.
- Knapsack sprayer with a flat fan nozzle.[\[11\]](#)
- Personal Protective Equipment (PPE).
- Quadrat (e.g., 0.25 m² or 1 m²) for sampling.
- Weighing balance, drying oven.
- Plot marking materials (stakes, ropes).

3. Experimental Design:

- Design: Use a Randomized Block Design (RBD) with at least three replications.[\[10\]](#)
- Treatments: Include a range of **Imazosulfuron** dosages (e.g., 15, 30, 50, 100 g a.i./ha), different application timings (e.g., PRE, 5 DAT, EPOST), a standard herbicide check, a hand-weeding treatment (e.g., at 20 and 40 DAT), and an unweeded (weedy) check.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Plot Size: Demarcate plots of appropriate size (e.g., 5m x 4m) with buffer zones between plots to prevent spray drift.

4. Procedure:

- Field Preparation: Prepare the land according to standard local practices for rice cultivation. Ensure the field is level.
- Rice Sowing/Transplanting: Sow drill-seeded rice or transplant 21-25 day old seedlings.[\[10\]](#) Maintain uniform plant spacing.
- Herbicide Application:
 - Calibrate the sprayer to deliver a consistent volume (e.g., 500 L/ha).[\[11\]](#)
 - For pre-emergence (PRE) applications, spray within 3 days of seeding onto a moist soil surface.
 - For post-emergence (POST) applications, apply at the specified number of days after transplanting (DAT) or at a specific crop/weed growth stage. For transplanted rice, a common timing is 5 DAT.[\[6\]](#)[\[7\]](#)
 - Ensure a thin layer of water is present in the paddy as required by the product label, and hold the water for at least 5 days post-application.[\[12\]](#)
- Data Collection:
 - Weed Data: At regular intervals (e.g., 30 and 60 DAT), place the quadrat randomly in each plot to count the number of weeds (weed density) by species.[\[9\]](#) Collect the weeds from the quadrat, dry them in an oven at 70°C until a constant weight is achieved, and record the weed dry matter.[\[9\]](#)
 - Crop Phytotoxicity: Visually assess crop injury at 7, 14, and 28 days after application using a 0-100% scale (0 = no injury, 100 = complete crop death).
 - Yield Data: At crop maturity, harvest the designated net plot area. Record the grain yield and straw yield, adjusting for moisture content.[\[6\]](#)
- Data Analysis:
 - Analyze the data using Analysis of Variance (ANOVA).[\[10\]](#)

- Calculate Weed Control Efficiency (WCE) using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry matter in the control plot and WDT is the weed dry matter in the treated plot.

Protocol 2: Imazosulfuron Residue Persistence Study in Soil and Rice

1. Objective: To determine the persistence and dissipation of **Imazosulfuron** residues in paddy soil, rice grain, and straw under field conditions.

2. Materials:

- **Imazosulfuron** formulation.
- Field setup as described in Protocol 1.
- Soil auger or core sampler.
- Sample bags (properly labeled).
- Equipment for harvesting rice grain and straw.
- Analytical laboratory with High-Performance Liquid Chromatography (HPLC) or equivalent instrumentation for residue analysis.

3. Experimental Design:

- The experimental setup will be similar to the efficacy trial. Focus on treatments with the recommended and higher-than-recommended application rates (e.g., 30, 40, 50, and 60 g a.i./ha).[\[3\]](#)

4. Procedure:

- Herbicide Application: Apply **Imazosulfuron** at the specified rates as a post-emergence treatment (e.g., 4 days after transplanting).[\[3\]](#)
- Sample Collection:

- Soil: Collect soil samples from each plot at multiple depths (e.g., 0-15 cm) before application and at set intervals after application (e.g., 0, 30, 60, 90, and 120 days/at harvest).[3] Take multiple subsamples from each plot and composite them.
- Plant: Collect rice plant samples at 60 and 90 days after spraying.[3]
- Grain and Straw: At harvest (approx. 120 days), collect mature rice grain and straw samples separately from each plot.[3]
- Sample Handling and Storage:
 - Place all samples in labeled bags and transport them to the laboratory in a cooler.
 - Store samples frozen at -20°C until analysis to prevent degradation of residues.
- Residue Analysis:
 - Process the soil, grain, and straw samples (e.g., drying, grinding, sieving).
 - Perform extraction of **Imazosulfuron** residues using an appropriate solvent and cleanup procedure.
 - Quantify the concentration of **Imazosulfuron** using a validated analytical method (e.g., HPLC).
- Data Analysis:
 - Determine the concentration of **Imazosulfuron** residues (e.g., in µg/g) in each sample type over time.[3]
 - Calculate the dissipation kinetics and half-life (DT50) of **Imazosulfuron** in the soil.
 - Compare residue levels in grain and straw to the Maximum Residue Limits (MRLs), if established. The application can be considered safe if residues are not detected at specific rates.[3]

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References

- 1. m.youtube.com [m.youtube.com]
- 2. chemicalwarehouse.com [chemicalwarehouse.com]
- 3. Determination of imazosulfuron persistence in rice crop and soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Use of Imazosulfuron in Herbicide Programs for Drill-Seeded Rice (*Oryza sativa*) in the Mid-South United States | Weed Technology | Cambridge Core [cambridge.org]
- 6. researchgate.net [researchgate.net]
- 7. cwss.in [cwss.in]
- 8. Phytotoxic Property of Imazosulfuron to Rice Plants [jstage.jst.go.jp]
- 9. thepharmajournal.com [thepharmajournal.com]
- 10. cabidigitallibrary.org [cabidigitallibrary.org]
- 11. isws.org.in [isws.org.in]
- 12. Herbicide Treatment Table / Rice / Agriculture: Pest Management Guidelines / UC Statewide IPM Program (UC IPM) [ipm.ucanr.edu]
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